

Metrafenone-d9: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Metrafenone-d9

CAS No.: 2140327-64-4

Cat. No.: B15557670

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Metrafenone-d9**. As a deuterated isotopologue of Metrafenone, its chemical and toxicological properties are considered analogous to the parent compound.^[1] Data presented herein is primarily for Metrafenone and should be applied to its deuterated form. Metrafenone is a benzophenone fungicide used to control powdery mildew.^[2]

Hazard Identification and Classification

Metrafenone is classified as hazardous under the Globally Harmonized System (GHS). The primary hazard is its toxicity to aquatic life with long-lasting effects.^{[2][3][4]} While it exhibits low acute toxicity to mammals, proper handling is essential to minimize exposure.^{[5][6]}

Table 1: GHS Classification for Metrafenone

Classification	Hazard Code	Hazard Statement	Pictogram
Hazardous to the aquatic environment, acute hazard	H400	Very toxic to aquatic life. [2]	Ambiental Hazard
Hazardous to the aquatic environment, long-term hazard	H410 / H411	Very toxic to aquatic life with long lasting effects. [2] [3] [7]	Ambiental Hazard
Eye Irritation (for some formulations)	H319	Causes serious eye irritation. [8]	Exclamation Mark
Specific target organ toxicity — single exposure (for some formulations)	H336	May cause drowsiness or dizziness. [8]	Exclamation Mark

Note: Some formulations, particularly those in flammable solvents like acetone, may carry additional classifications such as "Highly flammable liquid and vapor" (H225).[\[8\]](#)

Physical and Chemical Properties

Metrafenone is a white, crystalline solid.[\[9\]](#) It has low solubility in water and a high partition coefficient, indicating a potential for bioaccumulation.[\[9\]](#)

Table 2: Physical and Chemical Data for Metrafenone

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₁ BrO ₅	[2]
Molecular Weight	409.3 g/mol	[2]
Unlabelled CAS Number	220899-03-6	[1][4]
Melting Point	99.2 to 100.8 °C	[9]
Water Solubility	0.457 - 0.552 mg/L (pH dependent)	[10]
Partition Coefficient (log Pow)	4.3	[9]
Vapor Pressure	Very low	[9]
Appearance	White, crystalline solid	[9]

Toxicological Data

Metrafenone demonstrates low acute toxicity via oral, dermal, and inhalation routes in animal studies.[3][5][6] The primary organ affected in subchronic and chronic studies was the liver.[5] It is not considered a skin or eye irritant, nor a dermal sensitizer in its pure form.[5]

Table 3: Toxicological Reference Values

Parameter	Value	Species/Endpoint	Source
Acute Oral LD ₅₀	> 5000 mg/kg	Rat	[4]
Acute Inhalation LC ₅₀	> 3.7 mg/L (4 h)	Rat	[3]
Acute Dermal LD ₅₀	Virtually nontoxic	-	[3][7]
Acceptable Daily Intake (ADI)	0.25 mg/kg bw/day	Based on 24-month rat study	[10][11]
Acceptable Operator Exposure Level (AOEL)	0.43 mg/kg bw/day	-	[11]
Oral Chronic Reference Dose (RfDoc)	0.249 mg/kg/day	-	[2]
Skin Sensitization	Non-sensitizing	Guinea pig	[7]
Eye Irritation	Non-irritant	Rabbit	[3][7]

Experimental Protocols and Handling

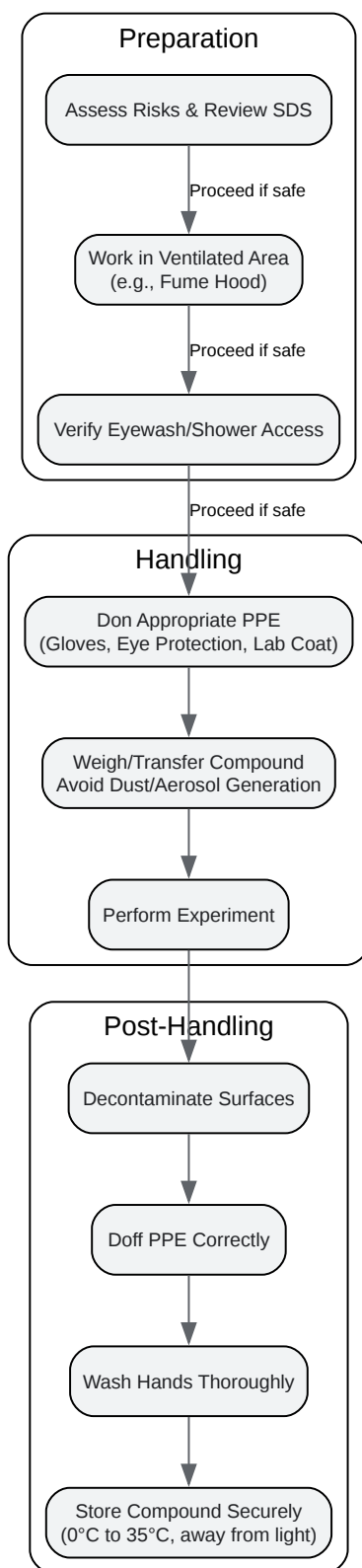
General Handling and Storage

Proper laboratory hygiene and procedures are critical when handling **Metrafenone-d9**.

Experimental Protocol: Standard Handling Procedure

- Preparation: Work in a well-ventilated area or under a chemical fume hood.[3][7] Ensure safety shower and eyewash stations are accessible.[12]
- PPE: Don appropriate personal protective equipment (see Section 5).
- Handling: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust or vapors.[3][7]
- Hygiene: Wash hands and face thoroughly after handling, before breaks, and at the end of the shift.[3][7] Do not eat, drink, or smoke in the work area.[3][7]

- Storage: Store in the original, tightly closed container in a segregated area away from foods and animal feeds.[\[3\]](#)[\[4\]](#)[\[7\]](#) Protect from direct sunlight and heat.[\[3\]](#)[\[7\]](#)
- Storage Temperature: Protect from temperatures below 0°C and above 35°C to prevent crystallization and degradation.[\[3\]](#)[\[7\]](#)



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Caption: General laboratory workflow for handling **Metrafenone-d9**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

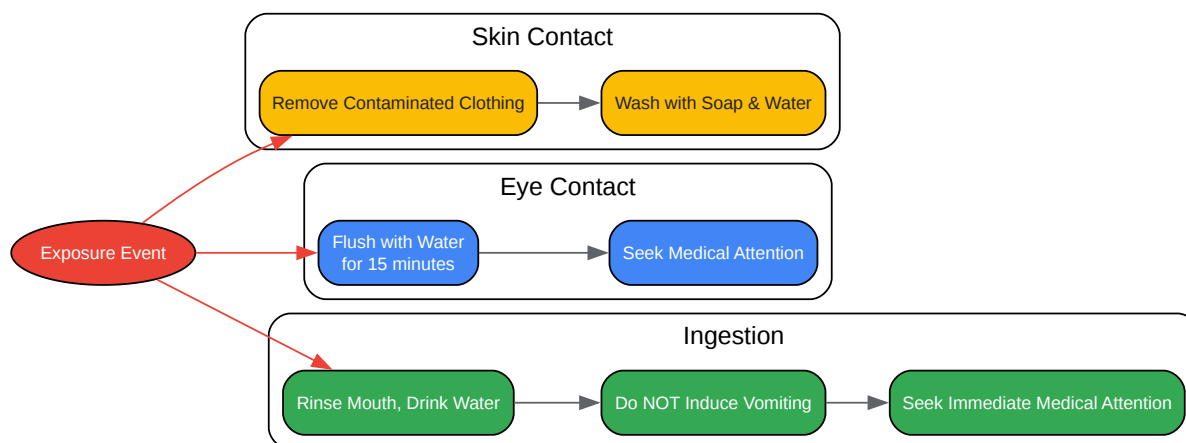
- **Hand Protection:** Chemical-resistant gloves are required. Suitable materials include nitrile rubber (0.4 mm), chloroprene rubber (0.5 mm), or butyl rubber (0.7 mm).^{[3][7]}
- **Eye Protection:** Wear safety glasses with side shields or goggles.^[13] If splashing is a risk, a face shield is recommended.^{[12][13]}
- **Body Protection:** A lab coat or closed work clothing is recommended.^[7] For activities with a high potential for exposure, a chemical-protection suit may be necessary.^{[3][7]}
- **Respiratory Protection:** Generally not required if work is conducted with adequate ventilation.^{[3][7]}

First Aid Measures

Immediate action is required in case of accidental exposure.

Experimental Protocol: First Aid Response

- **Eye Contact:** Immediately flush affected eyes with running water for at least 15 minutes, holding eyelids open.^[3] Seek medical attention if irritation persists.^{[4][8]}
- **Skin Contact:** Remove contaminated clothing immediately.^[8] Wash the affected area with soap and water.^[4]
- **Ingestion:** Rinse mouth with water immediately.^{[3][4]} Drink 200-300 ml of water.^[3] Do NOT induce vomiting.^[14] Seek immediate medical attention.^[3]
- **Inhalation:** Move the person to fresh air.^[4] If symptoms develop, consult a doctor.^[8]



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Caption: First aid response pathways for different exposure routes.

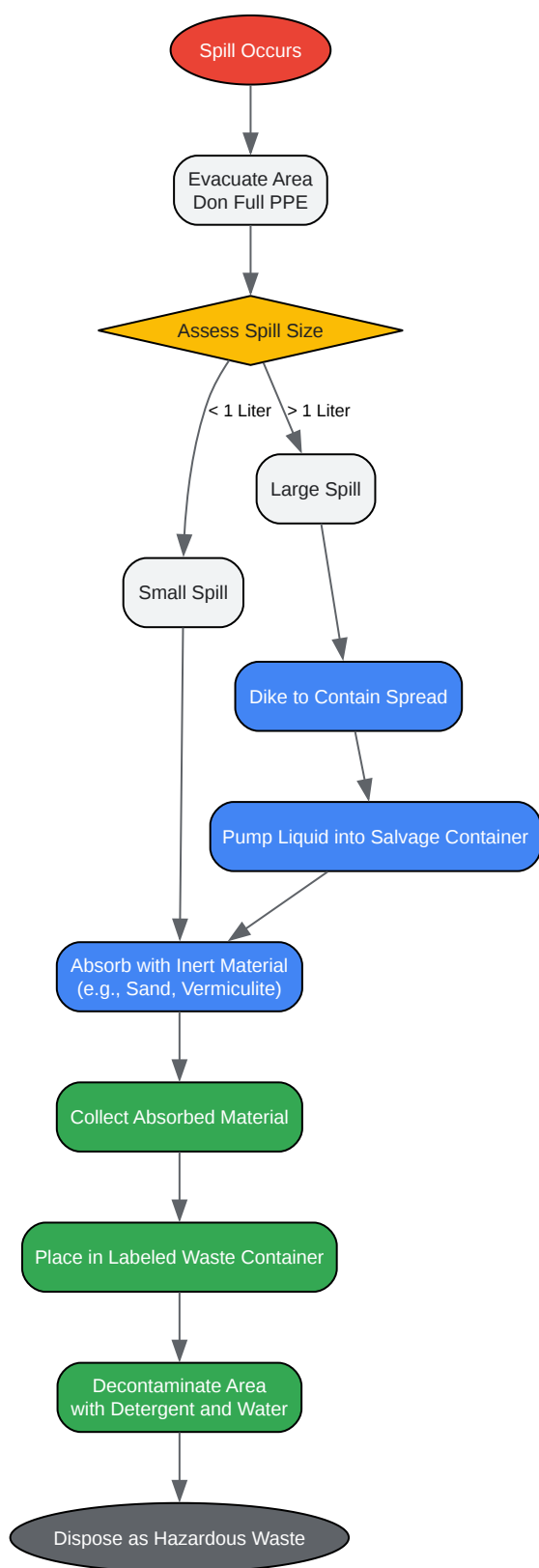
Accidental Release Measures

Spills must be handled promptly and safely to prevent environmental contamination and personnel exposure. Do not discharge into drains, surface waters, or groundwater.[3][7]

Experimental Protocol: Spill Containment and Cleanup

- Ensure Safety: Wear suitable protective equipment, including respiratory protection if ventilation is poor.[3][7] Keep unnecessary personnel away.[4]
- Containment:
 - For small amounts: Absorb the spill with a suitable inert material such as sand, sawdust, or a general-purpose binder.[3][7]
 - For large amounts: Dike the spillage to prevent it from spreading.[3][7] If possible, pump the product into a suitable container.[3][7]

- Cleanup: Collect the absorbed material and place it into a suitable, labeled container for disposal.[\[3\]](#)[\[7\]](#)
- Decontamination: Clean the contaminated floor and objects thoroughly with water and detergents, observing environmental regulations.[\[3\]](#)[\[7\]](#)
- Disposal: Dispose of waste material in accordance with official regulations at a hazardous or special waste collection point.[\[3\]](#)[\[7\]](#)



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Caption: Logical workflow for responding to an accidental spill.

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- To cite this document: BenchChem. [Metrafenone-d9: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557670/docs#metrafenone-d9-a-technical-guide-to-safety-and-handling>]

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